

A Technical Guide to Boc-Gly-OH-15N: Properties, Application, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-Gly-OH-15N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-(tert-butoxycarbonyl)glycine-15N (**Boc-Gly-OH-15N**), a stable isotope-labeled amino acid critical in modern biochemical and pharmaceutical research. This document details its physicochemical properties, outlines its primary application in peptide synthesis, and provides methodologies for the analysis of the resulting labeled peptides.

Core Physicochemical Properties

The key distinction between Boc-Gly-OH and its 15N-labeled counterpart lies in the isotopic composition of the nitrogen atom. This substitution of the naturally abundant ^{14}N with ^{15}N results in a precise mass shift without altering the chemical reactivity of the molecule. This property is fundamental to its application as a tracer in various biochemical and metabolic studies.

Quantitative Data Summary

The molecular formula and weight of both the standard and the 15N-labeled Boc-Gly-OH are summarized below. This data is crucial for the accurate interpretation of mass spectrometry results and for precise reagent preparation.

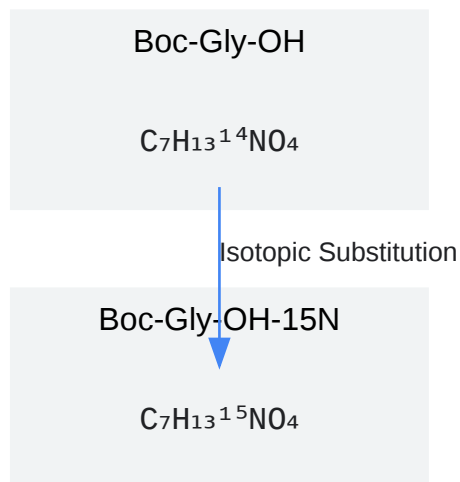
Compound	Molecular Formula	Molecular Weight (g/mol)
Boc-Gly-OH	C ₇ H ₁₃ NO ₄	175.18
Boc-Gly-OH-15N	C ₇ H ₁₃ ¹⁵ N ₄	176.18

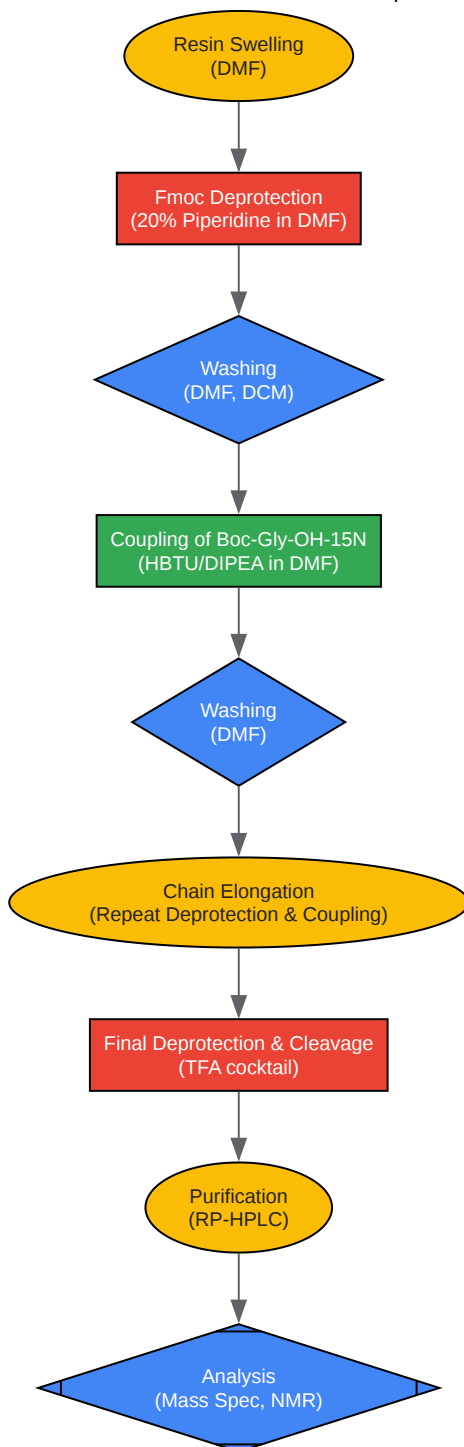
Note: The molecular weight of **Boc-Gly-OH-15N** is approximately 1 Dalton higher than the unlabeled version due to the presence of the heavy nitrogen isotope.[\[1\]](#)

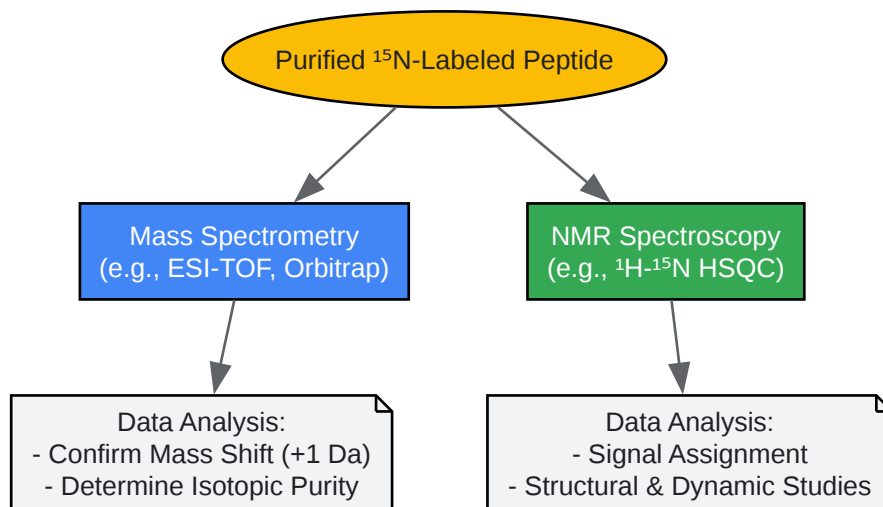
Isotopic Labeling and its Significance

The introduction of a stable isotope like ¹⁵N into a molecule provides a powerful tool for researchers. The diagram below illustrates the simple yet significant modification that distinguishes **Boc-Gly-OH-15N** from its unlabeled form.

Isotopic Labeling of Boc-Glycine



SPPS Workflow for ^{15}N -Labeled Peptides

Analytical Workflow for ^{15}N -Labeled Peptides

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References

- 1. benchchem.com [benchchem.com]
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